

Preparation of Phosphate-Buffered Saline (PBS) using Sodium Phosphate Dibasic Heptahydrate

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Compound of Interest

Compound Name: *Sodium phosphate dibasic heptahydrate*

Cat. No.: *B1312270*

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Introduction

Phosphate-Buffered Saline (PBS) is a versatile and widely used buffer solution in biological research, drug development, and various scientific applications. Its isotonic nature and ability to maintain a constant pH make it an ideal medium for a multitude of procedures, including cell culture, immunoassays, and protein chemistry.^[1] This document provides a detailed protocol for the preparation of PBS using **sodium phosphate dibasic heptahydrate**, ensuring a consistent and reliable buffer for your experimental needs.

Reagent and Equipment Data

A 10X stock solution is typically prepared and subsequently diluted to a 1X working solution to ensure accuracy and consistency. The following tables summarize the required reagents and their quantities for preparing 1 liter of 10X and 1X PBS solutions.

Table 1: Molar Masses of Reagents

Reagent Name	Chemical Formula	Molar Mass (g/mol)
Sodium Phosphate Dibasic Heptahydrate	$\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$	268.07[2][3][4][5][6]
Potassium Phosphate Monobasic	KH_2PO_4	136.09[7][8][9][10]
Sodium Chloride	NaCl	58.44[1][8][9][10]
Potassium Chloride	KCl	74.55[7]

Table 2: Composition for 1 Liter of 10X PBS Solution

Reagent	Molar Concentration (10X)	Mass (grams)
Sodium Chloride (NaCl)	1.37 M	80.06
Potassium Chloride (KCl)	27 mM	2.01
Sodium Phosphate Dibasic Heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$)	100 mM	26.81
Potassium Phosphate Monobasic (KH_2PO_4)	18 mM	2.45

Table 3: Final Concentrations in 1X PBS Solution

Component	Molar Concentration (1X)
NaCl	137 mM
KCl	2.7 mM
Na_2HPO_4	10 mM
KH_2PO_4	1.8 mM

Experimental Protocol

This protocol outlines the steps for preparing a 10X PBS stock solution and its subsequent dilution to a 1X working solution.

Materials and Equipment:

- **Sodium Phosphate Dibasic Heptahydrate** ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$)
- Potassium Phosphate Monobasic (KH_2PO_4)
- Sodium Chloride (NaCl)
- Potassium Chloride (KCl)
- Distilled or deionized water (dH_2O)
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- pH meter
- Autoclave
- Sterile storage bottles

Procedure for Preparing 1 Liter of 10X PBS Stock Solution:

- **Dissolve Salts:** To approximately 800 mL of dH_2O in a beaker, add the following reagents while stirring with a magnetic stirrer:
 - 80.06 g of NaCl
 - 2.01 g of KCl
 - 26.81 g of $\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$
 - 2.45 g of KH_2PO_4
- **Ensure Complete Dissolution:** Continue stirring until all salts have completely dissolved.

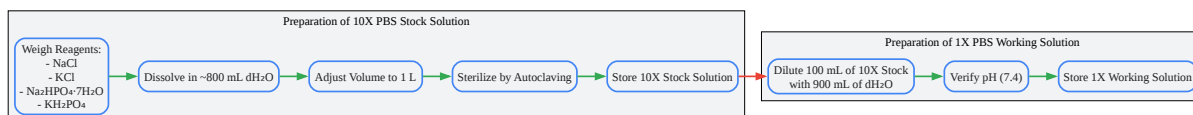
- Adjust Volume: Carefully add dH₂O to bring the total volume to 1 liter.
- Sterilization: Sterilize the 10X PBS solution by autoclaving at 121°C for 20 minutes.
- Storage: Store the sterile 10X PBS stock solution at room temperature.

Procedure for Preparing 1X PBS Working Solution:

- Dilution: To prepare 1 liter of 1X PBS, add 100 mL of the 10X PBS stock solution to 900 mL of sterile dH₂O.
- pH Verification (Optional): The pH of the 1X PBS solution should be approximately 7.4. If necessary, the pH can be adjusted using small amounts of 1M HCl or 1M NaOH before the final volume is reached. However, accurate weighing of the monobasic and dibasic phosphate salts as per the protocol should yield the correct pH.
- Storage: Store the 1X PBS working solution at room temperature or at 4°C for longer-term storage.

Visualizations

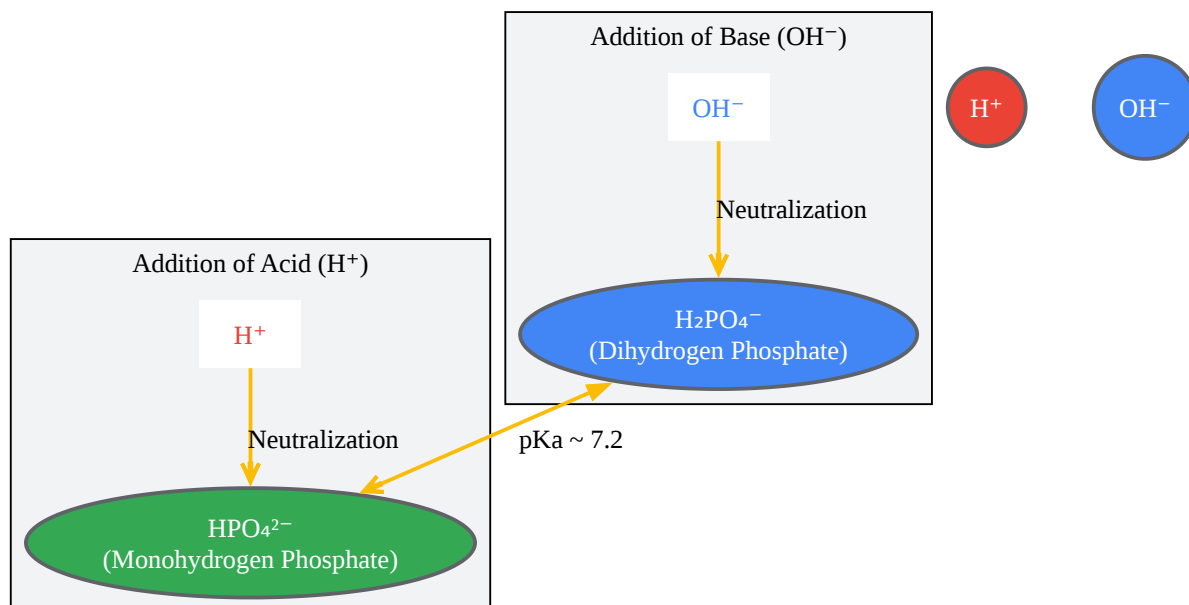
Diagram 1: PBS Preparation Workflow



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A flowchart illustrating the key steps for preparing 10X and 1X PBS solutions.

Diagram 2: Phosphate Buffering System



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The equilibrium of the phosphate buffer system that maintains a stable pH in PBS.

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